

Solubility Profile of 4-Ethoxybenzyl Alcohol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Ethoxybenzyl alcohol

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This technical guide provides an in-depth overview of the solubility characteristics of **4-Ethoxybenzyl alcohol** (CAS 6214-44-4), a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in drug development and organic synthesis, offering a consolidated resource on its solubility in various organic solvents, alongside standardized experimental protocols for solubility determination.

Executive Summary

4-Ethoxybenzyl alcohol is an aromatic alcohol whose solubility is crucial for its application in synthesis, purification, and formulation. This guide summarizes the available quantitative and qualitative solubility data for **4-Ethoxybenzyl alcohol**. Due to the limited availability of specific quantitative data, this guide also includes solubility information for the closely related compound, 4-Methoxybenzyl alcohol, to provide a comparative framework. Furthermore, detailed methodologies for solubility determination are presented to aid in generating further data. A workflow for the utilization of **4-Ethoxybenzyl alcohol** in the synthesis of a key intermediate for the antidiabetic drug Dapagliflozin is also provided.

Solubility Data

The solubility of **4-Ethoxybenzyl alcohol** in various solvents is a critical parameter for its use in chemical reactions and purification processes such as recrystallization. The following tables summarize the available data.

Quantitative Solubility of 4-Ethoxybenzyl Alcohol

Only limited quantitative solubility data for **4-Ethoxybenzyl alcohol** is publicly available. The known value for its solubility in water is presented below.

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	9.7[1]

Qualitative Solubility of 4-Ethoxybenzyl Alcohol

Qualitative descriptions of the solubility of **4-Ethoxybenzyl alcohol** in organic solvents have been reported.

Solvent	Solubility Description
Methanol	Almost transparent

Comparative Qualitative Solubility of 4-Methoxybenzyl Alcohol

For comparative purposes, the qualitative solubility of the structurally similar 4-Methoxybenzyl alcohol is provided below. It is important to note that while these similarities are informative, they are not a direct substitute for experimental data on **4-Ethoxybenzyl alcohol**.

Solvent	Solubility Description
Alcohol	Freely soluble
Diethyl Ether	Freely soluble
Water	Insoluble

Experimental Protocols for Solubility Determination

Standardized methods are essential for generating reliable and comparable solubility data. The following is a general experimental protocol for determining the solubility of a solid organic

compound like **4-Ethoxybenzyl alcohol** in an organic solvent.

Materials and Equipment

- **4-Ethoxybenzyl alcohol** (solid)
- Selected organic solvent
- Analytical balance
- Vials or test tubes with screw caps
- Constant temperature bath or shaker incubator
- Magnetic stirrer and stir bars (optional)
- Filtration apparatus (e.g., syringe filters)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

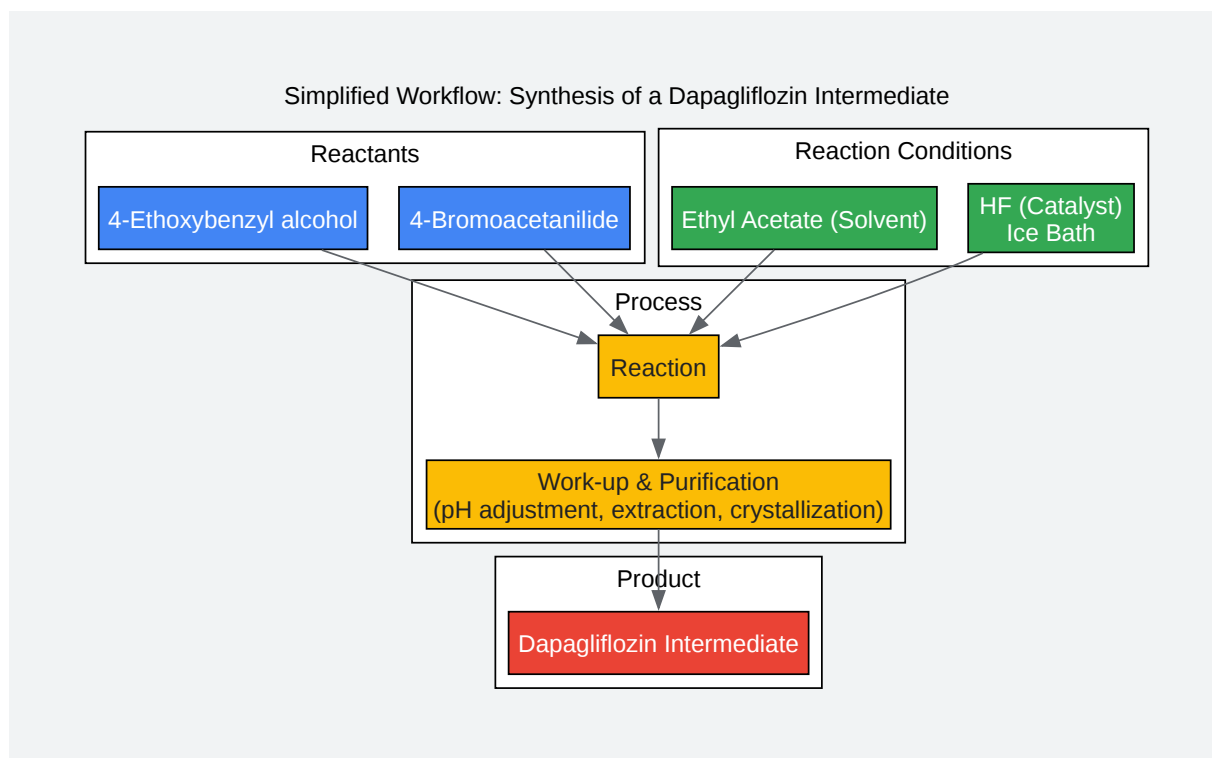
General Procedure for Isothermal Shake-Flask Method

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **4-Ethoxybenzyl alcohol** to a series of vials, each containing a known volume of the selected organic solvent.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature bath or shaker incubator set to the desired temperature. Agitate the mixtures for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the vials to rest at the constant temperature to permit the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a sample from the clear supernatant of each vial using a syringe. Immediately filter the sample through a syringe filter (of a material compatible with the solvent) into a clean vial to remove any undissolved solid.

- Dilution and Analysis: Accurately dilute the filtered solution with a suitable solvent. Analyze the concentration of **4-Ethoxybenzyl alcohol** in the diluted solution using a calibrated HPLC or GC method.
- Calculation: Calculate the solubility in g/L or other desired units based on the measured concentration and the dilution factor.

Application in Synthesis: A Workflow Example

4-Ethoxybenzyl alcohol is a valuable intermediate in the synthesis of various pharmaceutical compounds. One notable application is in the preparation of intermediates for Dapagliflozin, a sodium-glucose co-transporter 2 (SGLT2) inhibitor used in the treatment of type 2 diabetes. The following diagram illustrates a simplified workflow for a key synthetic step.



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Caption: Synthetic workflow for a Dapagliflozin intermediate.

Conclusion

This technical guide consolidates the currently available solubility data for **4-Ethoxybenzyl alcohol** and provides a framework for its application and further study. While there is a clear need for more extensive quantitative solubility data in a wider range of organic solvents, the information and protocols presented herein offer a valuable resource for researchers and professionals in the field. The provided workflow highlights the practical importance of this compound in pharmaceutical synthesis.

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References

- 1. 6214-44-4(4-Ethoxybenzyl Alcohol) | Kuujia.com [kuujia.com]
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